

In-depth Technical Guide on the Biological Activity of (1R)-Chrysanthemolactone

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Compound of Interest

Compound Name: (1R)-Chrysanthemolactone

Cat. No.: B082753

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An extensive review of publicly available scientific literature and chemical databases reveals a significant lack of in-depth research on the biological activity of the specific monoterpenoid **(1R)-Chrysanthemolactone**. While its existence is documented and it is commercially available, detailed studies elucidating its mechanisms of action, quantitative biological data, and specific signaling pathways appear to be unpublished or not widely disseminated.

This guide summarizes the limited available information and highlights the current knowledge gaps regarding this particular natural product.

Chemical Identity and Structure

(1R)-Chrysanthemolactone is a monoterpenoid lactone. Its chemical properties are summarized in the table below.

Property	Value
Chemical Formula	C ₁₀ H ₁₆ O ₂
Molecular Weight	168.23 g/mol
CAS Number	14087-70-8
SMILES	CC1(C[C@H]2--INVALID-LINK--C(=O)O1)C

Overview of Biological Activity

Information on the biological activity of **(1R)-Chrysanthemolactone** is sparse and largely descriptive, lacking the detailed experimental data necessary for a comprehensive technical whitepaper. Commercial suppliers note several potential biological effects, though these claims are not substantiated with references to peer-reviewed scientific studies. The purported activities include:

- Saponin-like properties.
- Inhibitory effect on α -pinene metabolism.
- Protective effects against metabolic disorders and proton radiation.
- Insecticidal properties.
- Antibacterial activity, with some claims of inhibition against *Mycobacterium tuberculosis* and *Mycobacterium avium*.

It is crucial to emphasize that these descriptions are not supported by accessible quantitative data (e.g., IC_{50} or EC_{50} values), detailed experimental protocols, or elucidated signaling pathways in the current body of scientific literature.

Experimental Data and Protocols

A thorough search of scientific databases for studies specifically investigating **(1R)-Chrysanthemolactone** did not yield any publications containing detailed experimental protocols or quantitative data regarding its biological effects. Research on the *Chrysanthemum* genus is extensive; however, it primarily focuses on other classes of compounds such as sesquiterpenoid lactones, flavonoids, and pyrethroids, which are known for their significant biological activities.

Due to the absence of this fundamental data, a structured table of quantitative results cannot be provided.

Signaling Pathways and Mechanisms of Action

There is no available information in the scientific literature detailing the signaling pathways modulated by **(1R)-Chrysanthemolactone** or its specific molecular mechanisms of action.

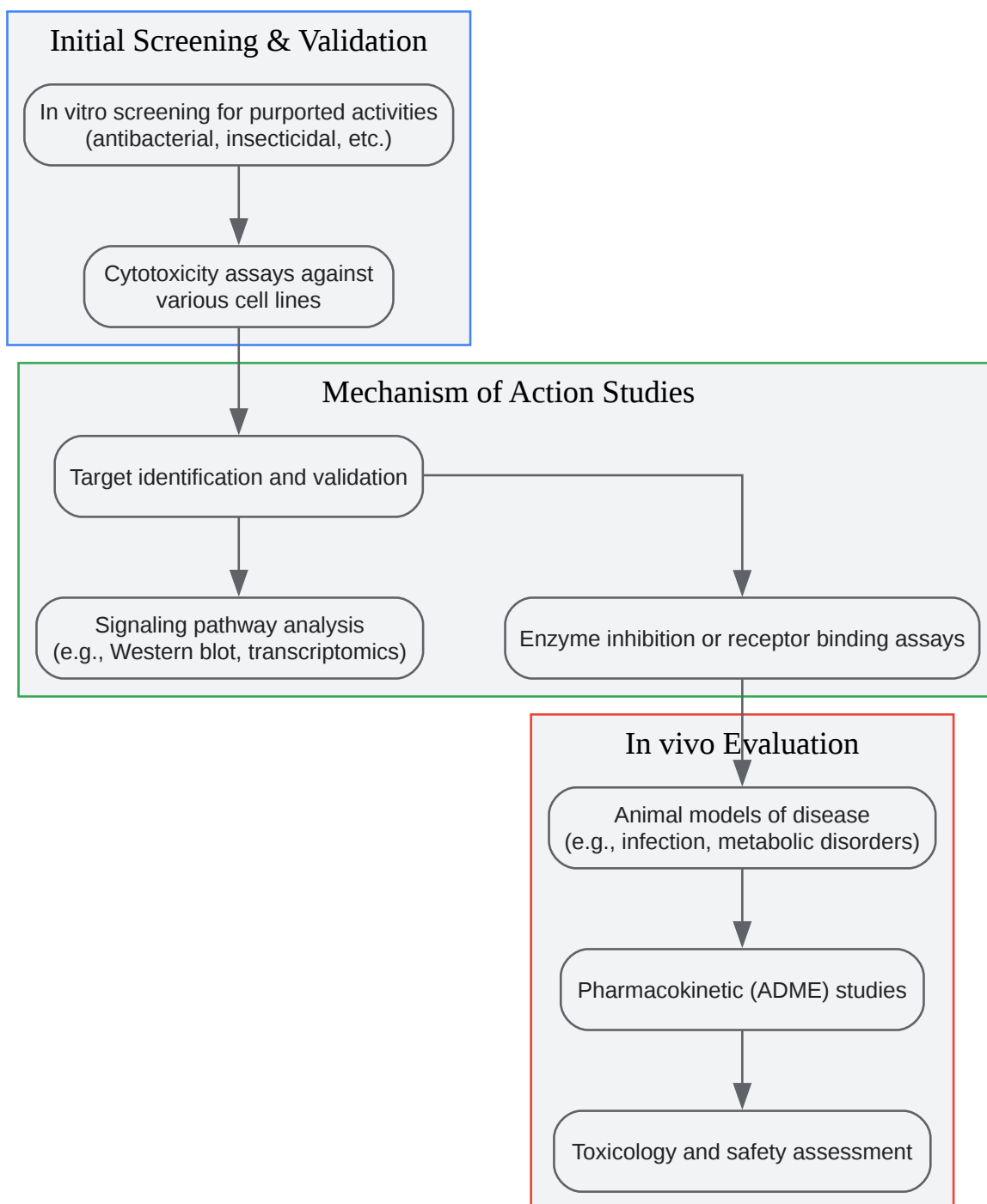
Elucidating these pathways would require dedicated in vitro and in vivo studies, which do not appear to have been published.

Consequently, the creation of diagrams for signaling pathways, as requested, is not possible based on the current state of knowledge.

Logical Relationships and Experimental Workflows

The logical relationship for future research on **(1R)-Chrysanthemolactone** would follow a standard drug discovery and development workflow. This would begin with initial screening to validate the purported biological activities, followed by more in-depth studies to determine efficacy, mechanism of action, and safety.

A generalized workflow for future investigation is depicted below.



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Caption: A generalized experimental workflow for the future investigation of **(1R)-Chrysanthemolactone**.

Conclusion

While **(1R)-Chrysanthemolactone** is a known natural product, it remains largely uncharacterized in terms of its biological activity from a rigorous scientific perspective. The information available is high-level and lacks the detailed, quantitative, and mechanistic data required by researchers, scientists, and drug development professionals. The absence of peer-reviewed research specifically on this compound means that a comprehensive technical guide on its biological activity cannot be constructed at this time. Further primary research is necessary to explore the potential of this molecule and validate the preliminary claims made by commercial suppliers.

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